

Polymyxin B nonapeptide TFA solubility and storage conditions

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Compound of Interest

Compound Name: Polymyxin B nonapeptide TFA

Cat. No.: B2721108

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Polymyxin B Nonapeptide TFA: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and storage of **Polymyxin B nonapeptide TFA**.

Frequently Asked Questions (FAQs)

Q1: What is **Polymyxin B nonapeptide TFA**?

Polymyxin B nonapeptide TFA is a cyclic peptide derived from Polymyxin B. It is created by proteolytically removing the terminal amino acyl residue of Polymyxin B.^{[1][2][3]} While it is less toxic and lacks the bactericidal activity of its parent compound, it effectively permeabilizes the outer membranes of gram-negative bacteria. This action makes them more susceptible to other antibiotics.

Q2: What is the difference between Polymyxin B nonapeptide and **Polymyxin B nonapeptide TFA**?

Polymyxin B nonapeptide refers to the base peptide, while the "TFA" designation indicates that it is the trifluoroacetate salt. The TFA salt is a common formulation for synthetic peptides, which can improve their stability and solubility. For laboratory purposes, the handling and storage of

the TFA salt are the primary considerations, and the information provided here pertains to **Polymyxin B nonapeptide TFA**.

Q3: What are the primary applications of **Polymyxin B nonapeptide TFA** in research?

Its main use is as an antibiotic potentiator. It can increase the sensitivity of gram-negative bacteria to a variety of antibiotics.[4][5] It is also utilized in studies to increase the frequency of electroporation-based transformation in gram-negative clinical isolates.[4][5]

Solubility Guide

Quantitative Solubility Data

The solubility of **Polymyxin B nonapeptide TFA** can vary slightly between batches and manufacturers. The following table summarizes reported solubility data:

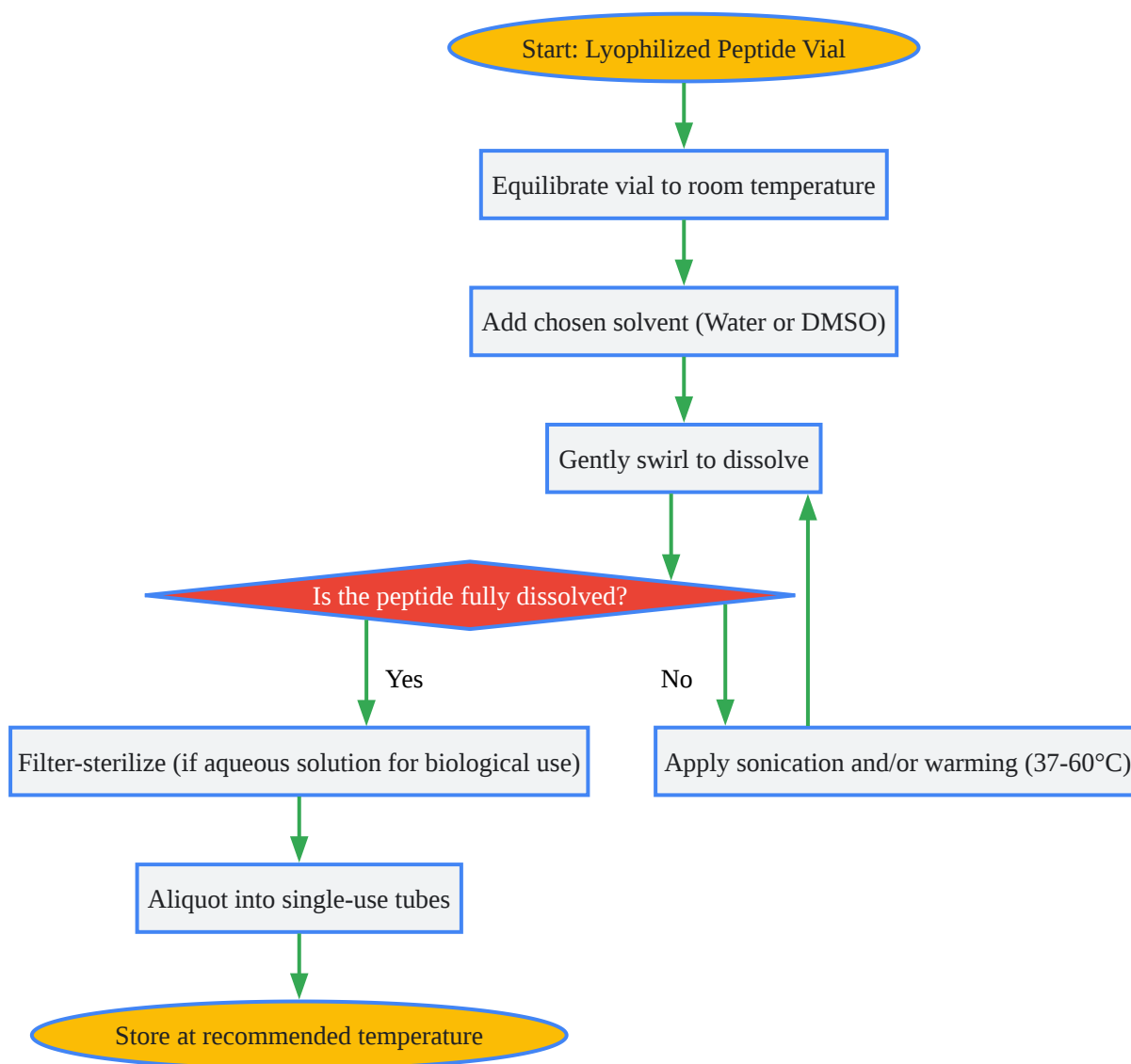
Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
Water	50 - 100 mg/mL	32.61 - 65.22 mM	May require warming to 60°C and ultrasonication.[1][6]
DMSO	16.67 - 100 mg/mL	17.31 - 65.22 mM	May require ultrasonication.[1][2][6]
PBS (pH 7.2)	Sparingly soluble (1-10 mg/mL)	-	
Ethanol	Sparingly soluble (1-10 mg/mL)	-	

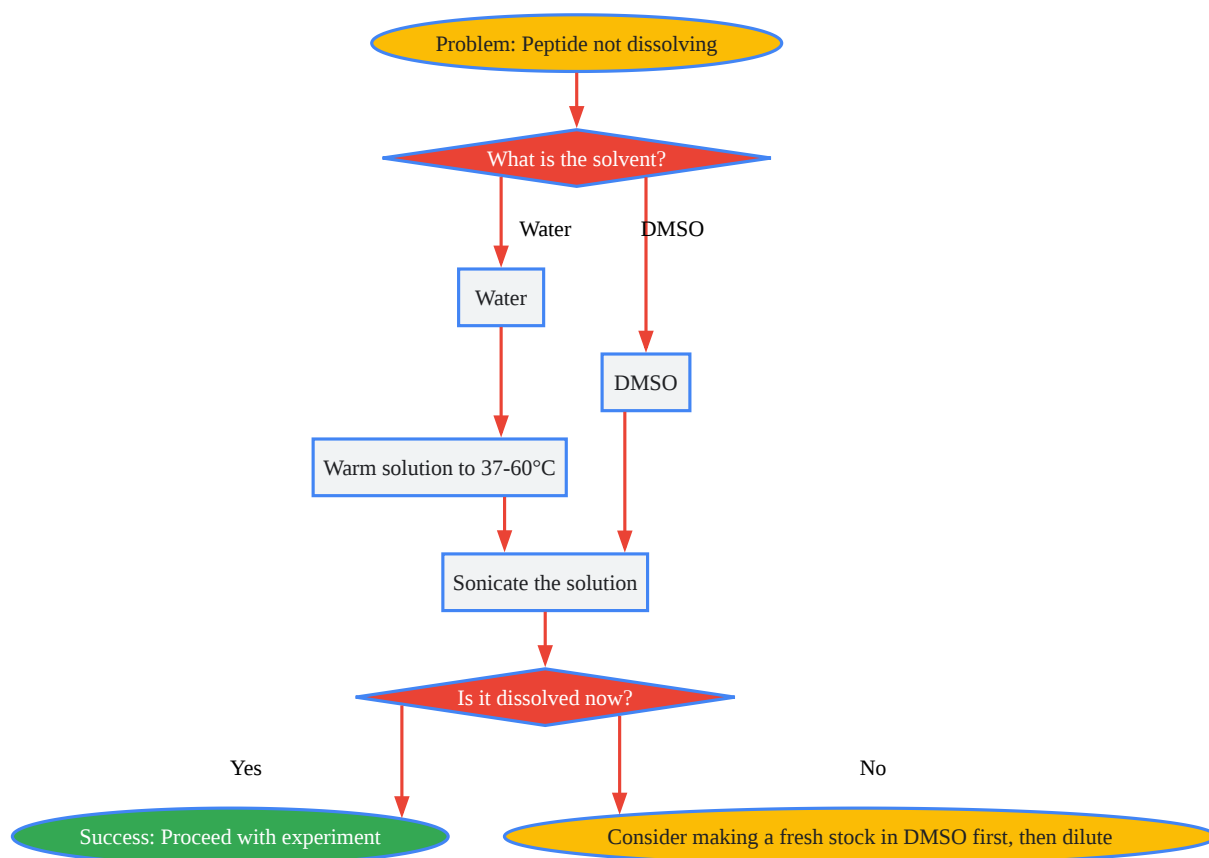
Experimental Protocol: Reconstitution of Polymyxin B Nonapeptide TFA

- Preparation: Bring the vial of lyophilized **Polymyxin B nonapeptide TFA** to room temperature before opening to prevent moisture condensation.

- Solvent Addition: Add the desired volume of the appropriate solvent (e.g., sterile water or DMSO) to the vial to achieve the target concentration.
- Dissolution:
 - Gently swirl the vial to begin dissolving the peptide.
 - If the peptide does not fully dissolve, sonication is recommended.[\[2\]](#)
 - For aqueous solutions, warming the vial to 37°C or even up to 60°C can aid in dissolution.
[\[3\]](#)[\[6\]](#)
 - Use an ultrasonic bath for a short period to facilitate dissolution, especially for DMSO solutions.[\[1\]](#)[\[3\]](#)
- Sterilization (for aqueous solutions): If using water as the solvent for biological applications, filter-sterilize the solution through a 0.22 µm filter after reconstitution.[\[1\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is crucial to aliquot the stock solution into single-use volumes.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Reconstitution Workflow





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